

Technical Comparison Guide: MOMIPP and Emerging Methuosis Inducers

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Compound of Interest

Compound Name: 2-(2-methoxy-3-pyridinyl)-5-methyl-1H-Indole

CAS No.: 820977-33-1

Cat. No.: B12534067

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Part 1: Executive Context

Methuosis is a form of non-apoptotic cell death characterized by the accumulation of macropinosome-derived vacuoles, leading to metabolic failure and membrane rupture.^{[1][2][3][4]} Unlike apoptosis (caspase-dependent) or autophagy (lysosomal degradation), methuosis represents a "death by drinking" mechanism where the cell loses the ability to recycle endosomes.

For drug developers, this pathway is critical because it bypasses conventional resistance mechanisms found in glioblastoma multiforme (GBM) and multidrug-resistant (MDR) cancers. This guide compares the leading small-molecule inducer, MOMIPP, against its precursor MIPP and the mechanistically distinct Vacquinol-1.

Part 2: Compound Profiles & Mechanistic Divergence

1. MOMIPP (The Optimized Standard)

- Chemical Name: 3-(5-methoxy-2-methyl-1H-indol-3-yl)-1-(4-pyridinyl)-2-propen-1-one^{[3][5][6][7][8]}

- Status: Leading preclinical candidate.
- Mechanism: MOMIPP acts as a dual-modulator.^[9] It directly inhibits the lipid kinase PIKfyve (essential for endosome maturation) and simultaneously activates the JNK1/2 stress kinase pathway. This prevents the fusion of late endosomes with lysosomes, causing massive accumulation of vacuoles.
- Key Advantage: High potency (low μM range) and blood-brain barrier (BBB) penetrance.

2. MIPP (The Precursor)

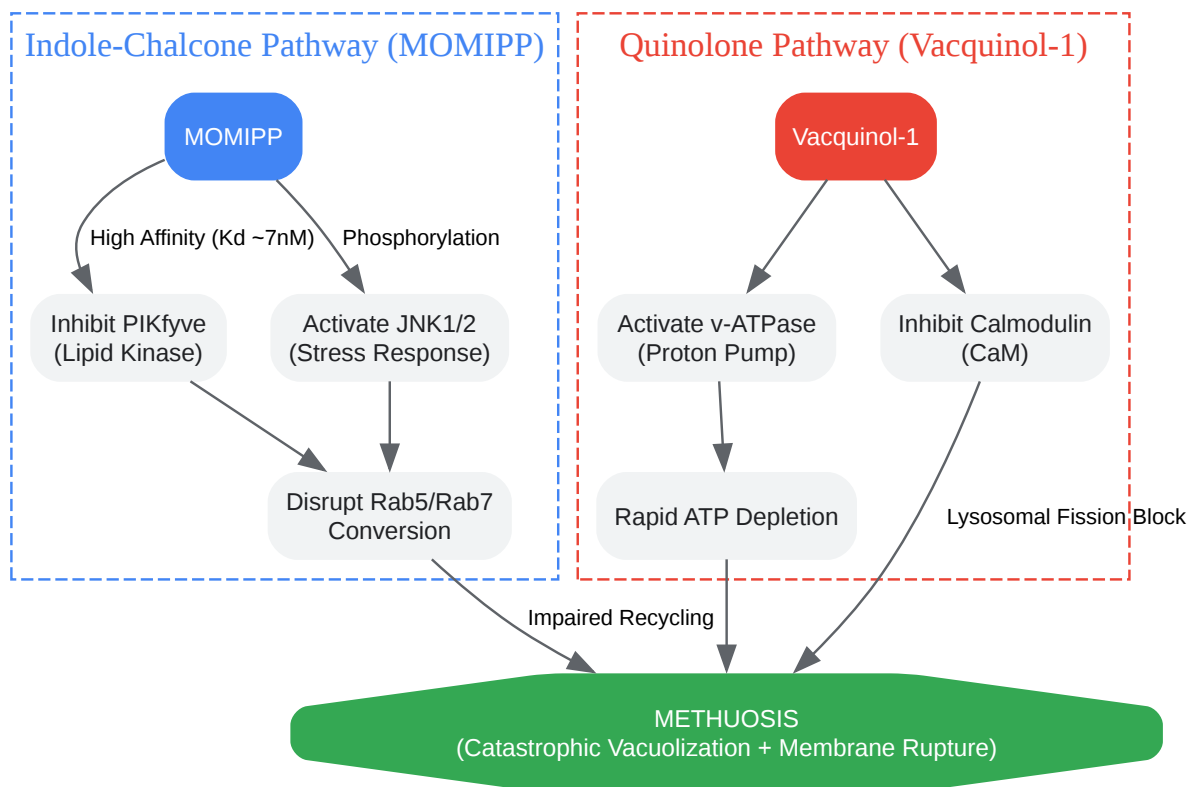
- Chemical Name: 3-(2-methyl-1H-indol-3-yl)-1-(4-pyridinyl)-2-propen-1-one^[8]^[10]
- Status: Early-stage tool compound.
- Mechanism: Similar to MOMIPP but lacks the 5-methoxy group. It disrupts Rab5/Rab7 trafficking but shows significantly lower binding affinity for PIKfyve and weaker JNK activation.
- Limitation: Lower potency requires higher dosing, increasing the risk of off-target toxicity.

3. Vacquinol-1 (The Quinolone Alternative)^[11]

- Status: Validated in vivo GBM models.
- Mechanism: Distinct from indole-chalcones. Vacquinol-1 stimulates macropinocytosis via MKK4 but drives toxicity by activating Vacuolar H⁺-ATPase (v-ATPase) while inhibiting Calmodulin (CaM). This leads to rapid ATP depletion and lysosomal rupture.
- Differentiation: Toxicity is strictly ATP-dependent and can be countered by exogenous ATP, unlike MOMIPP.

Part 3: Mechanistic Visualization^[9]^[12]

The following diagram illustrates the divergent signaling pathways between Indole-Chalcones (MOMIPP) and Quinolones (Vacquinol-1).



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Figure 1: Divergent signaling cascades of MOMIPP (blue) vs. Vacquinol-1 (red) leading to methuosis.

Part 4: Comparative Performance Metrics

The following data aggregates results from U251 glioblastoma cell lines.

Feature	MOMIPP	MIPP	Vacquinol-1
Primary Target	PIKfyve (Inhibitor)	Endosomal Trafficking (General)	v-ATPase (Activator) / CaM
IC50 (U251 GBM)	1.8 – 2.5 μ M	~10 – 30 μ M	3.0 – 6.0 μ M
Time to Vacuolization	Rapid (2–4 hours)	Moderate (4–6 hours)	Rapid (2–4 hours)
Metabolic Stability	High (Suitable for in vivo)	Low	Moderate
BBB Penetration	Yes (Effective in orthotopic models)	Poor	Yes
Selectivity	High (Low toxicity in fibroblasts)	Low (Higher general cytotoxicity)	High (GBM specific)
Reversibility	Reversible if washed <6h	Reversible if washed <4h	Reversible

Key Insight: MOMIPP demonstrates a superior therapeutic index compared to MIPP due to the 5-methoxy substitution, which enhances lipophilicity and target binding affinity.

Part 5: Experimental Protocols (Self-Validating Systems)

To confirm methuosis and rule out apoptosis, use this dual-validation workflow.

Protocol A: Quantitative Vacuolization Indexing

Objective: Quantify the extent of methuosis morphologically.

- Seeding: Plate U251 cells at 5,000 cells/well in 96-well plates. Allow 24h adhesion.
- Treatment: Treat with MOMIPP (concentrations: 0.5, 1, 2.5, 5, 10 μ M). Include DMSO control.
- Imaging: Capture Phase Contrast images at 4 hours (initiation) and 24 hours (catastrophe).
- Quantification:

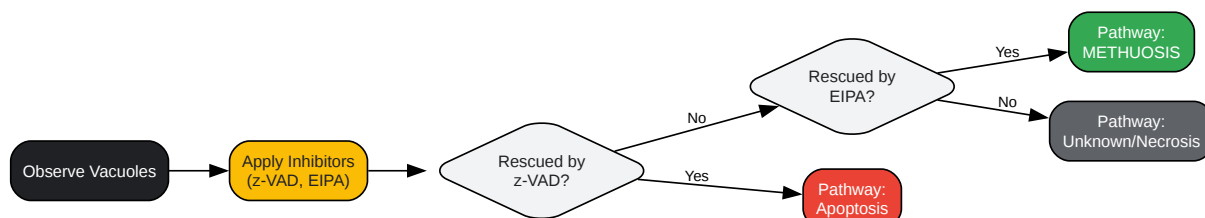
- Define "Vacuolated Cell" as a cell containing >3 vacuoles larger than 2µm diameter.
- Calculate: (Number of Vacuolated Cells / Total Cells) * 100.
- Validation Check: At 2.5 µM MOMIPP, >80% of cells should be vacuolated by 24h. If <50%, check compound stability or cell line passage number.

Protocol B: The "Kill Switch" Mechanism Check

Objective: Distinguish methuosis from apoptosis/autophagy.

- Setup: Prepare four treatment arms:
 - Arm 1: MOMIPP (2.5 µM) alone.
 - Arm 2: MOMIPP + z-VAD-fmk (20 µM) [Caspase Inhibitor].
 - Arm 3: MOMIPP + 3-Methyladenine (5 mM) [Autophagy Inhibitor].
 - Arm 4: MOMIPP + EIPA (25 µM) [Macropinocytosis Inhibitor].
- Incubation: 24 hours.
- Readout: Assess viability using an SRB or ATP-based assay.
- Interpretation:
 - True Methuosis: Viability is NOT rescued by z-VAD-fmk (rules out apoptosis).[\[12\]](#)
 - True Methuosis: Viability IS rescued by EIPA (confirms macropinocytosis dependence).
 - Note: 3-MA may partially exacerbate methuosis by blocking alternative clearance pathways.

Experimental Decision Tree



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Figure 2: Logic flow for validating methuosis using pharmacological inhibitors.

Part 6: References

- Synthesis and Biological Evaluation of Indolyl-Pyridinyl-Propenones Having Either Methuosis or Microtubule Disruption Activity. Source: Journal of Medicinal Chemistry (2015).
Significance: Defines the SAR of MOMIPP vs MIPP and the switch between methuosis and microtubule disruption.
- Methuosis: Nonapoptotic Cell Death Associated with Vacuolization of Macropinosome and Endosome Compartments. Source:[2][3][9][13] The American Journal of Pathology (2014).
[13] Significance: The foundational review defining the morphological criteria of methuosis.
- The JNK signaling pathway plays a key role in methuosis (non-apoptotic cell death) induced by MOMIPP in glioblastoma. Source:[2][9] BMC Cancer (2019). Significance: Establishes the specific JNK1/2 activation mechanism unique to MOMIPP.
- Glioblastoma cytotoxicity conferred through dual disruption of endolysosomal homeostasis by Vacquinol-1. Source:[14] Neuro-Oncology Advances (2021). Significance: Clarifies the v-ATPase/CaM mechanism of Vacquinol-1, differentiating it from MOMIPP.
- Indolyl-Pyridinyl-Propenone-Induced Methuosis through the Inhibition of PIKFYVE. Source: ACS Omega (2018). Significance: Identifies PIKfyve as the direct molecular target of MOMIPP.

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